

Strategic Sourcing & Technical Profile: 5-Chloro-1,7-naphthyridine

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Compound of Interest

Compound Name: 5-Chloro-1,7-naphthyridine

CAS No.: 67967-10-6

Cat. No.: B1600994

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Executive Summary

5-Chloro-1,7-naphthyridine (CAS: 67967-10-6) is a high-value heterocyclic building block used primarily in the development of kinase inhibitors and receptor modulators. Unlike its more common isomer (1,6-naphthyridine), the 1,7-isomer represents a "privileged scaffold" that offers unique vectors for hydrogen bonding and π -stacking interactions in ATP-binding pockets.

Market Status: This compound is classified as a Tier 3 (Custom/Low-Stock) chemical. It is rarely available as a bulk commodity and is typically sourced via "Make-on-Demand" orders or custom synthesis campaigns. **Price Benchmark:** High (\$500 – \$1,500 per gram). **Critical Risk:** Confusion with the 1,6-isomer (CAS 23616-32-2) is a frequent procurement error due to similar nomenclature and lower cost of the 1,6-analog.

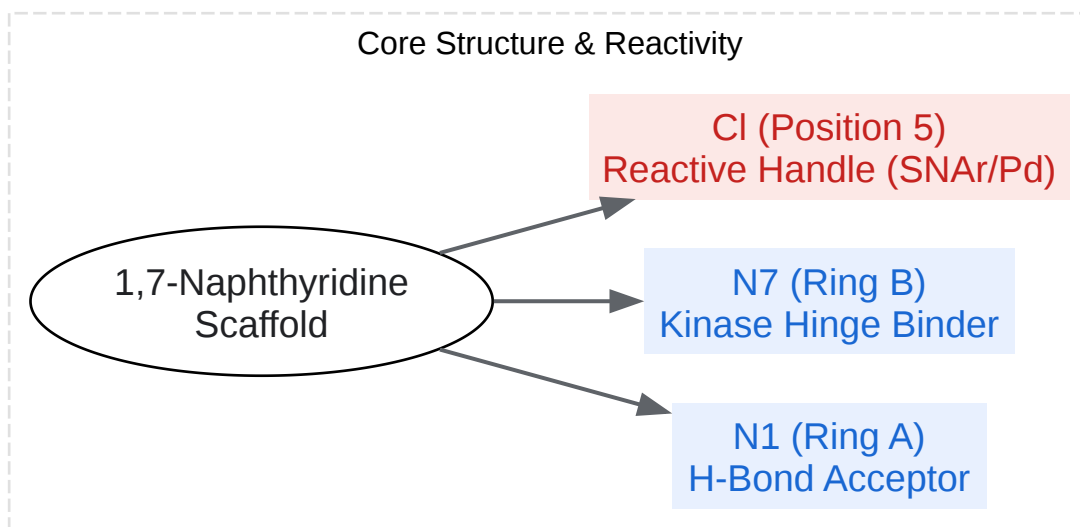
Chemical Identity & Specifications

Accurate identification is the first line of defense against sourcing errors.

Attribute	Specification
Chemical Name	5-Chloro-1,7-naphthyridine
CAS Number	67967-10-6 (Target)
Common Impurity	1,5-Naphthyridine isomers (byproduct of synthesis)
Molecular Formula	C ₈ H ₅ ClN ₂
Molecular Weight	164.59 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DCM, Methanol; Low solubility in water
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen recommended)

Structural Analysis

The 1,7-naphthyridine core consists of two fused pyridine rings with nitrogen atoms at positions 1 and 7. The chlorine atom at position 5 (para to the bridgehead) serves as a highly reactive handle for Nucleophilic Aromatic Substitution (S_NAr) or Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).



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Figure 1: Functional anatomy of the **5-Chloro-1,7-naphthyridine** scaffold.

Commercial Landscape & Pricing Analysis

The supply chain for **5-Chloro-1,7-naphthyridine** is fragmented. It is not a catalog item for most "next-day delivery" vendors.

Supplier Tiers

- Tier 1 (Catalog Aggregators): Companies like Sigma-Aldrich or Fisher Scientific typically do not stock this specific isomer. They may list it but fulfill via third-party partners with long lead times.
- Tier 2 (Specialized Building Block Vendors): Vendors such as BLD Pharm, Enamine, Combi-Blocks, and ChemScene are the primary sources. They often hold small stocks (mg scale) or possess the validated route for rapid resynthesis.
- Tier 3 (CROs): For >10g quantities, a Contract Research Organization (CRO) like WuXi AppTec or Pharmablock is required to run a custom batch.

Price Benchmarking (Estimated Q1 2026)

Prices fluctuate based on raw material costs and batch availability.

Quantity	Estimated Price Range	Lead Time	Sourcing Strategy
100 mg	\$150 – \$250	1–2 Weeks	Buy from Tier 2 Specialist (e.g., BLD Pharm)
1 gram	\$600 – \$1,200	2–4 Weeks	Check Stock; likely "Make-on-Demand"
5 grams	\$2,500 – \$4,000	4–6 Weeks	Custom Synthesis Inquiry Required
100 grams	Inquire (FTE basis)	8–12 Weeks	Dedicated CRO Campaign

Sourcing Tip: Always request a Certificate of Analysis (CoA) verifying the 1,7-isomer via 2D-NMR (NOESY/HMBC), as 1,6-isomer contamination is a common issue in low-cost batches.

Technical Deep Dive: Synthesis & Cost Drivers

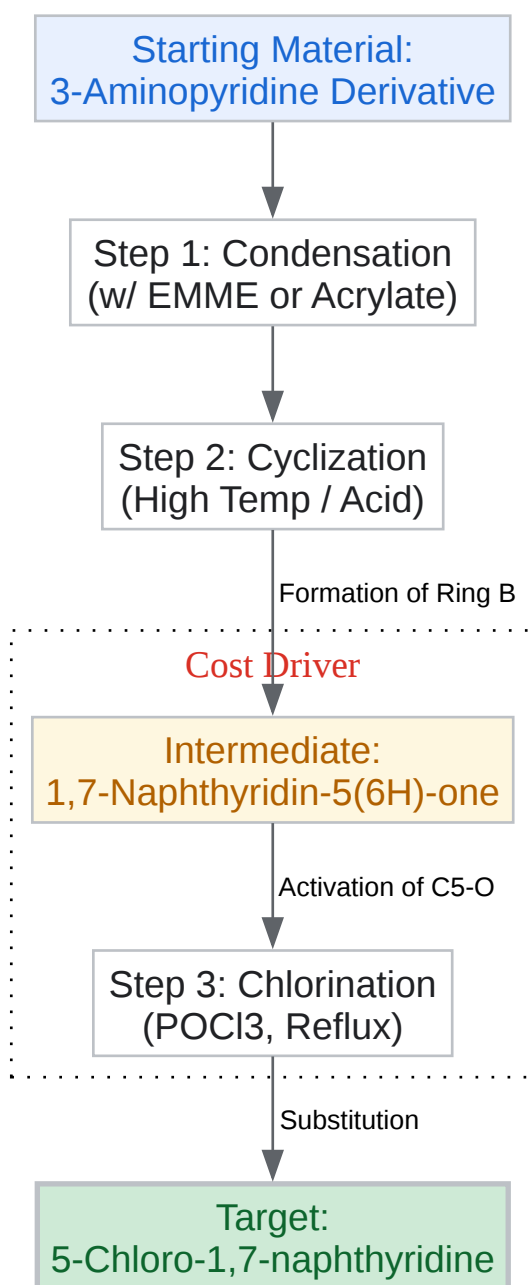
The high price of **5-Chloro-1,7-naphthyridine** is driven by the difficulty of its synthesis compared to the 1,5- or 1,6-isomers.

The Synthetic Challenge

The classical Skraup reaction (3-aminopyridine + glycerol) yields a difficult-to-separate mixture of 1,5- and 1,7-naphthyridines, often favoring the 1,5-isomer.

Modern Industrial Route: To ensure isomeric purity, a directed synthesis is preferred, often starting from 3-aminoisonicotinic acid or 2-chloro-3-aminopyridine.

- **Precursor Assembly:** Reaction of 3-aminopyridine derivatives with EMME (diethyl ethoxymethylenemalonate).
- **Cyclization:** Thermal cyclization (Gould-Jacobs type) to form the naphthyridinone core.
- **Functionalization:** The critical step is the chlorination of 1,7-naphthyridin-5(6H)-one using Phosphorus Oxychloride (POCl₃).



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Figure 2: Primary synthetic pathway.[1] The formation of the specific 1,7-naphthyridinone intermediate is the yield-limiting and cost-driving step.

Experimental Protocol: Quality Control

When receiving a shipment, verify identity immediately. The following protocol distinguishes the 1,7-isomer from the 1,6-isomer.

Protocol: ¹H-NMR Verification

- Solvent: Dissolve 5-10 mg in DMSO-d₆.
- Key Signals (1,7-Naphthyridine Core):
 - Look for the singlet at C8 (adjacent to N7 and bridgehead).
 - Look for the coupling patterns in Ring A (N1, C2, C3, C4).
 - Differentiation: The 1,6-isomer has a different symmetry and coupling constant pattern for the protons adjacent to the nitrogens.
- LC-MS: Run a standard gradient (Water/Acetonitrile + 0.1% Formic Acid).
 - Expected Mass: [M+H]⁺ = 165.02 (approx).
 - Purity Threshold: >95% is required for cross-coupling reactions to avoid catalyst poisoning by regioisomers.

References

- Chemical Identity & Properties: PubChem. 1,7-Naphthyridine. National Library of Medicine.
- Commercial Availability: BLD Pharm. **5-Chloro-1,7-naphthyridine** Product Page.
- Synthetic Methodology: Litvinov, V. P.[2] Chemistry of 1,7-Naphthyridines. Russian Chemical Reviews. (Provides foundational chemistry for the ring system).
- Isomer Data: NIST Chemistry WebBook. 1,7-Naphthyridine Gas Phase Data.
- Patent Literature: Method for synthesizing 1,7-naphthyridine derivative. Patent WO2021120953A1. (Describes industrial routes to substituted 1,7-naphthyridines).

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